

Physicochemical Properties of Cyanazine Herbicide: An In-depth Technical Guide

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Compound of Interest

Compound Name: Cyanazine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of the herbicide **Cyanazine**. The information is curated for researchers, scientists, and professionals involved in drug development and environmental science. This document summarizes key quantitative data in structured tables, outlines detailed experimental methodologies for property determination, and includes visualizations of metabolic pathways and experimental workflows.

Core Physicochemical Data

Cyanazine (IUPAC name: 2-[[4-chloro-6-(ethylamino)-1,3,5-triazin-2-yl]amino]-2-methylpropanenitrile) is a triazine herbicide that functions by inhibiting photosynthesis.^[1] A thorough understanding of its physicochemical properties is essential for assessing its environmental fate, transport, and toxicological profile.

General and Physical Properties

Cyanazine is a white crystalline solid at room temperature.^{[1][2][3]} It is odorless and stable under normal conditions but can be hydrolyzed by strong acids and bases.^{[1][4]} Upon heating to decomposition, it emits toxic fumes containing hydrogen chloride, nitrogen oxides, and cyanides.^{[1][2]}

Property	Value	Reference
Molecular Formula	C ₉ H ₁₃ ClN ₆	[3]
Molecular Weight	240.69 g/mol	[1][2]
Appearance	White crystalline solid	[1][2][3]
Melting Point	167.5-169 °C	[2][5]
Vapor Pressure	1.38 x 10 ⁻⁷ mm Hg at 25 °C	[2]
Density	1.29 kg/L at 20 °C	[2]

Solubility and Partitioning Behavior

The solubility and partitioning coefficients of **Cyanazine** are critical determinants of its environmental mobility and potential for bioaccumulation.

Property	Value	Reference
Water Solubility	170 mg/L at 25 °C	[1][2]
Solubility in Organic Solvents (at 25 °C)		
Benzene	15 g/L	[2]
Chloroform	210 g/L	[2]
Ethanol	45 g/L	[2]
Hexane	15 g/L	[2]
Octanol-Water Partition Coefficient (log K _{ow})	2.22	[1][2]
Henry's Law Constant	2.57 x 10 ⁻¹⁰ atm·m ³ /mol at 25 °C	[2]
Dissociation Constant (pK _a)	0.87	[2]

Experimental Protocols

The determination of the physicochemical properties of chemical compounds like **Cyanazine** is guided by internationally recognized protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure data consistency and reliability.^{[1][6][7]}

Determination of Melting Point (Based on OECD Guideline 102)

Principle: The melting point is the temperature at which a substance transitions from a solid to a liquid state. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Methodology:

- **Sample Preparation:** A small amount of finely powdered, dry **Cyanazine** is packed into a capillary tube to a height of 2-4 mm.
- **Apparatus:** A calibrated melting point apparatus with a heating block or oil bath and a precision thermometer or digital temperature sensor is used.
- **Procedure:**
 - The capillary tube is placed in the heating block of the apparatus.
 - The temperature is raised at a steady rate (e.g., 1-2 °C per minute) as the expected melting point is approached.
 - The temperature at which the first signs of melting are observed and the temperature at which the last solid particle disappears are recorded. This range represents the melting point.
 - For accuracy, the determination is typically performed in triplicate.

Determination of Water Solubility (Based on OECD Guideline 105)

Principle: Water solubility is the maximum concentration of a substance that will dissolve in pure water at a specific temperature.

Methodology (Flask Method):

- **Sample Preparation:** An excess amount of **Cyanazine** is added to a known volume of deionized water in a flask.
- **Equilibration:** The flask is sealed and agitated at a constant temperature (e.g., 25 °C) for a sufficient period to reach equilibrium (typically 24-48 hours).
- **Phase Separation:** The mixture is allowed to stand to allow undissolved solid to settle. If necessary, centrifugation or filtration is used to separate the solid and aqueous phases.
- **Analysis:** The concentration of **Cyanazine** in the clear aqueous phase is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- **Replicates:** The experiment is repeated to ensure the reproducibility of the results.

Determination of Octanol-Water Partition Coefficient (log Kow) (Based on OECD Guideline 107)

Principle: The octanol-water partition coefficient (Kow) is a measure of the lipophilicity of a compound and is defined as the ratio of its concentration in the octanol phase to its concentration in the aqueous phase at equilibrium.

Methodology (Shake-Flask Method):

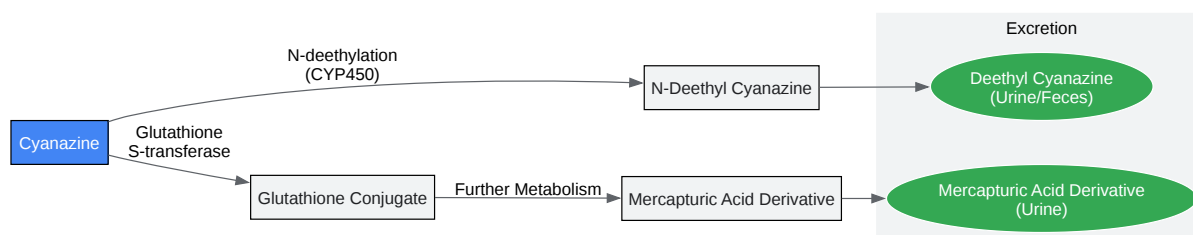
- **System Preparation:** Equal volumes of n-octanol and water are pre-saturated with each other by shaking them together for 24 hours, followed by separation of the two phases.
- **Partitioning:** A known amount of **Cyanazine** is dissolved in either the water-saturated octanol or the octanol-saturated water. This solution is then mixed with a volume of the other phase in a separatory funnel.

- **Equilibration:** The funnel is shaken gently for a period sufficient to reach equilibrium, avoiding the formation of emulsions.
- **Phase Separation:** The mixture is allowed to stand until the octanol and water layers have clearly separated.
- **Analysis:** The concentration of **Cyanazine** in both the octanol and aqueous phases is determined by a suitable analytical method (e.g., HPLC-UV).
- **Calculation:** The K_{ow} is calculated as the ratio of the concentration in the octanol phase to the concentration in the aqueous phase. The logarithm to the base 10 of this value is reported as log K_{ow} .

Visualizations

Mammalian Metabolic Pathway of Cyanazine

The metabolism of **Cyanazine** in mammals primarily involves N-deethylation and conjugation with glutathione. The following diagram illustrates the key steps in this metabolic pathway.

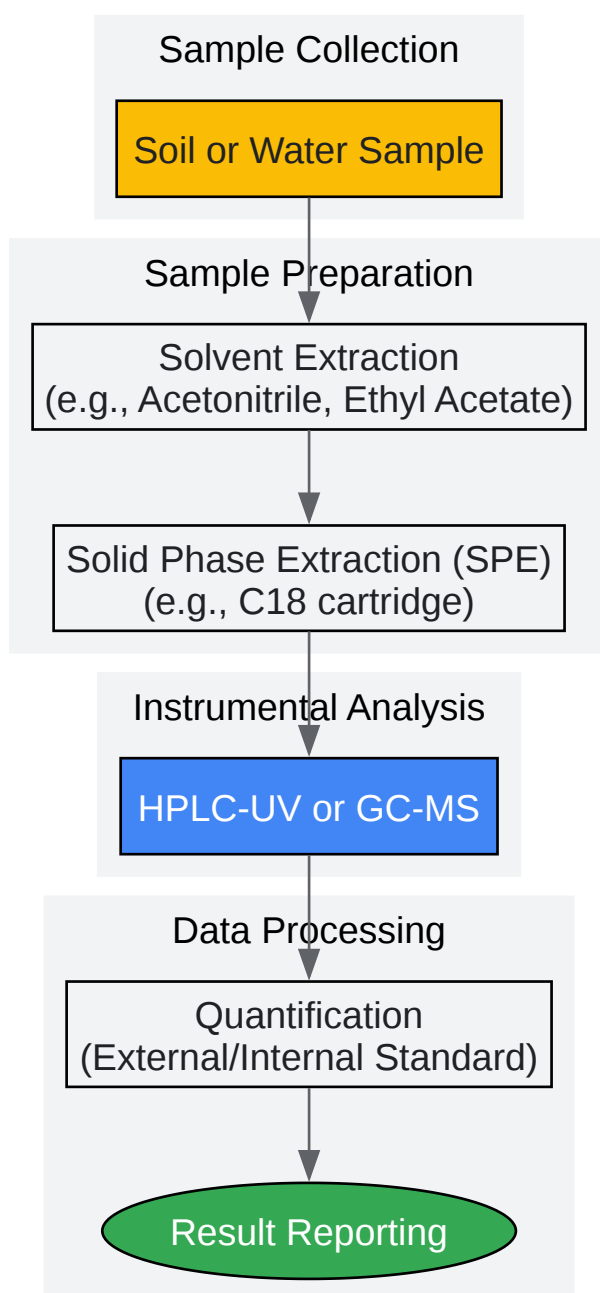


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Caption: Metabolic pathway of **Cyanazine** in mammals.

Experimental Workflow for Cyanazine Analysis in Environmental Samples

The analysis of **Cyanazine** in environmental matrices such as soil and water typically involves extraction, cleanup, and instrumental analysis. The following workflow outlines a general procedure.



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Caption: General workflow for **Cyanazine** analysis.

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- To cite this document: BenchChem. [Physicochemical Properties of Cyanazine Herbicide: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b135985#physicochemical-properties-of-cyanazine-herbicide\]](https://www.benchchem.com/product/b135985#physicochemical-properties-of-cyanazine-herbicide)

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